

A Researcher's Guide to Certified Reference Materials for Thiophanate-ethyl Analysis

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Compound of Interest

Compound Name: Thiophanat-ethyl-d10

Cat. No.: B12395971

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For researchers, scientists, and professionals in drug development, the accuracy and reliability of analytical measurements are paramount. In the analysis of the fungicide Thiophanate-ethyl, the use of high-quality Certified Reference Materials (CRMs) is fundamental to ensuring the validity of experimental results. This guide provides a comparative overview of commercially available Thiophanate-ethyl CRMs, a detailed experimental protocol for their use, and a visual representation of the analytical workflow.

Comparison of Thiophanate-ethyl Certified Reference Materials

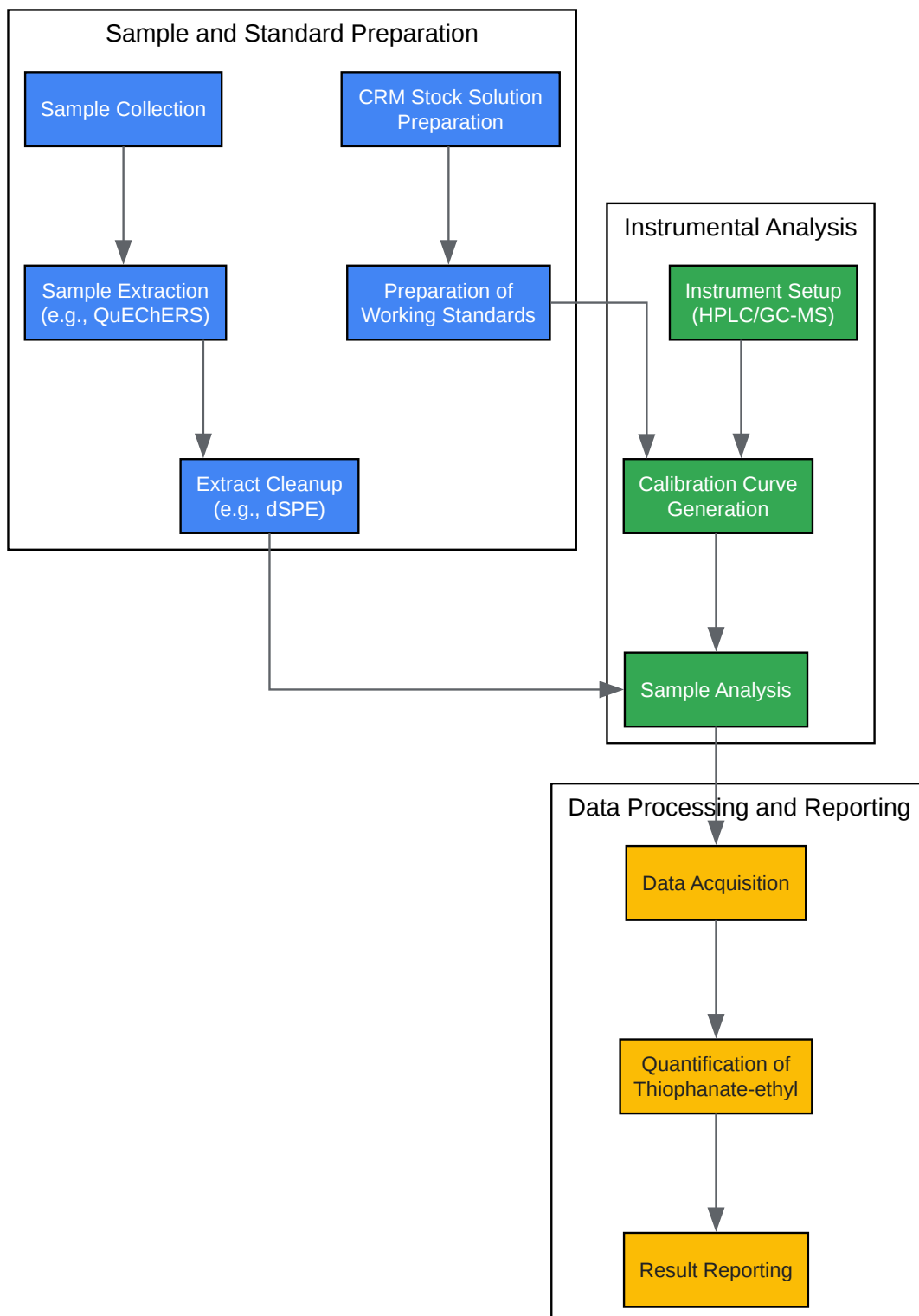
The selection of a suitable CRM is a critical first step in any analytical procedure. The following table summarizes the key characteristics of Thiophanate-ethyl and related Thiophanate-methyl CRMs from various suppliers to aid in this decision-making process. Many of these suppliers operate under the stringent quality guidelines of ISO 17034 and ISO/IEC 17025, which ensures the competence of reference material producers and testing laboratories.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Supplier	Product Name	CAS No.	Purity/Concentration	Format	Notes
HPC Standards GmbH	Thiophanate-ethyl reference material	23564-06-9	High-purity	Not specified	Essential for precise residue analysis.[5]
CRM LABSTANDARDS	Thiophanate-Ethyl	23564-06-9	≥ 95%	Neat	Shelf life of 36 months.
CPAChem	Thiophanate-methyl	23564-05-8	98.9 +/- 0.1 %	Neat	Provided with a certificate of analysis.
Chiron	Thiophanate-ethyl	23564-06-9	1000 µg/mL	Acetonitrile	A leading producer of analytical reference materials.
LGC Standards	Thiophanate-ethyl	23564-06-9	Not specified	Not specified	Adheres to regulations for environmental testing.

Experimental Workflow for Thiophanate-ethyl Analysis

The following diagram illustrates a typical workflow for the analysis of Thiophanate-ethyl in a given sample matrix using a CRM. This process ensures the accurate quantification of the analyte by providing a reliable point of reference.

Experimental Workflow for Thiophanate-ethyl Analysis

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A typical workflow for Thiophanate-ethyl analysis using a CRM.

Experimental Protocol: Quantification of Thiophanate-ethyl using HPLC

This protocol outlines a general procedure for the quantification of Thiophanate-ethyl in a solid matrix (e.g., soil, plant tissue) using a Certified Reference Material and High-Performance Liquid Chromatography (HPLC) with UV detection.

1. Materials and Reagents

- Thiophanate-ethyl Certified Reference Material (CRM)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (optional, for mobile phase modification)
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Primary secondary amine (PSA) sorbent
- Syringe filters (0.22 µm)

2. Preparation of Standard Solutions

- CRM Stock Solution (e.g., 1000 µg/mL): Accurately weigh a known amount of the Thiophanate-ethyl CRM and dissolve it in a precise volume of acetonitrile to obtain a stock solution of a specific concentration.
- Working Standard Solutions: Prepare a series of working standard solutions of varying concentrations (e.g., 0.1, 0.5, 1, 5, 10 µg/mL) by serially diluting the stock solution with acetonitrile. These will be used to generate a calibration curve.

3. Sample Preparation (QuEChERS Method)

The "Quick, Easy, Cheap, Effective, Rugged, and Safe" (QuEChERS) method is a widely used sample preparation technique for pesticide residue analysis.

- Extraction:
 - Weigh 10 g of a homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add an appropriate amount of a salt mixture (e.g., 4 g MgSO_4 and 1 g NaCl).
 - Shake vigorously for 1 minute.
 - Centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Dispersive Solid-Phase Extraction (dSPE) Cleanup:
 - Take a 1 mL aliquot of the supernatant (acetonitrile layer).
 - Transfer it to a 2 mL microcentrifuge tube containing a dSPE cleanup sorbent (e.g., 150 mg MgSO_4 and 50 mg PSA).
 - Vortex for 30 seconds.
 - Centrifuge at high speed for 2 minutes.
 - The resulting supernatant is the final extract for analysis.

4. HPLC Analysis

- Instrumentation: A standard HPLC system equipped with a C18 column and a UV detector is suitable.
- Mobile Phase: A typical mobile phase is a gradient mixture of acetonitrile and water (acidified with formic acid, if necessary, to improve peak shape).
- Injection: Inject equal volumes (e.g., 10 μL) of the prepared working standards and the final sample extracts into the HPLC system.

- Detection: Monitor the absorbance at the wavelength of maximum absorbance for Thiophanate-ethyl.

5. Data Analysis and Quantification

- Calibration Curve: Plot the peak area of the Thiophanate-ethyl in the working standards against their respective concentrations to generate a calibration curve.
- Quantification: Determine the concentration of Thiophanate-ethyl in the sample extracts by comparing their peak areas to the calibration curve.
- Calculation: Calculate the final concentration of Thiophanate-ethyl in the original sample, taking into account the initial sample weight and any dilution factors.

By adhering to this guide, researchers can confidently select the appropriate Certified Reference Material and implement a robust analytical method for the accurate quantification of Thiophanate-ethyl, thereby ensuring the integrity of their scientific findings.

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